

Technical Guide: 1-(1H-indol-3-yl)propan-2-one

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Compound of Interest

Compound Name: 1-(1H-Indol-3-yl)propan-1-one

Cat. No.: B101217

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IUPAC Name: 1-(1H-indol-3-yl)propan-2-one

Chemical Formula: C₁₁H₁₁NO

This technical guide provides an in-depth overview of the indole derivative, 1-(1H-indol-3-yl)propan-2-one, also known as 3-indolylacetone. This document is intended for researchers, scientists, and drug development professionals, offering a summary of its synthesis, potential biological activities, and relevant experimental protocols.

Introduction

Indole and its derivatives are a significant class of heterocyclic compounds that are ubiquitous in nature and form the core structure of many biologically active molecules.^[1] These compounds have garnered substantial interest in medicinal chemistry due to their wide-ranging pharmacological activities, including anticancer, anti-inflammatory, and antimicrobial properties. 1-(1H-indol-3-yl)propan-2-one is a naturally occurring indole derivative found in plants such as *Solanum lycopersicum* (tomato). Its structural similarity to other biologically active indoles suggests its potential as a valuable scaffold in drug discovery and development.

Synthesis

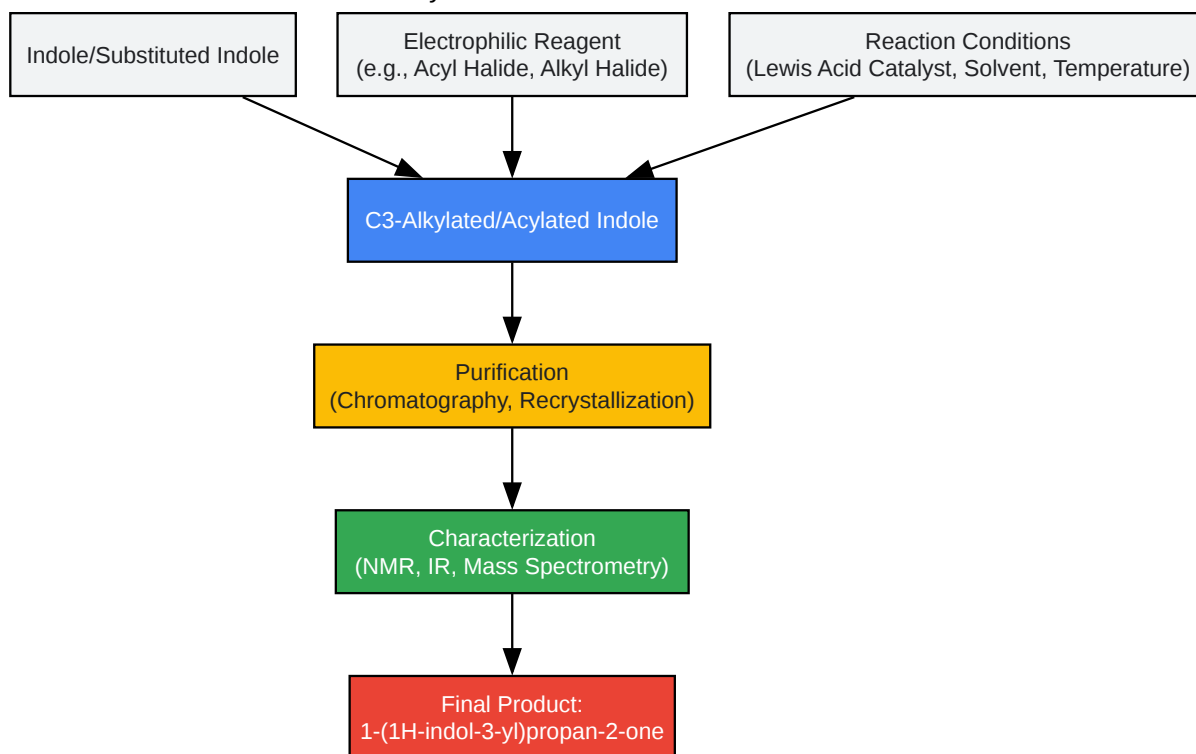
While a specific, detailed, and publicly available protocol for the direct synthesis of 1-(1H-indol-3-yl)propan-2-one is not extensively documented in the reviewed literature, its synthesis can be approached through established methods for C3-alkylation of indoles. A common strategy involves the reaction of indole with a suitable three-carbon electrophile.

One plausible synthetic route is the Friedel-Crafts acylation of indole with propionyl chloride, which would yield **1-(1H-indol-3-yl)propan-1-one**. Subsequent rearrangement or alternative synthetic strategies would be necessary to obtain the desired 2-propanone isomer.

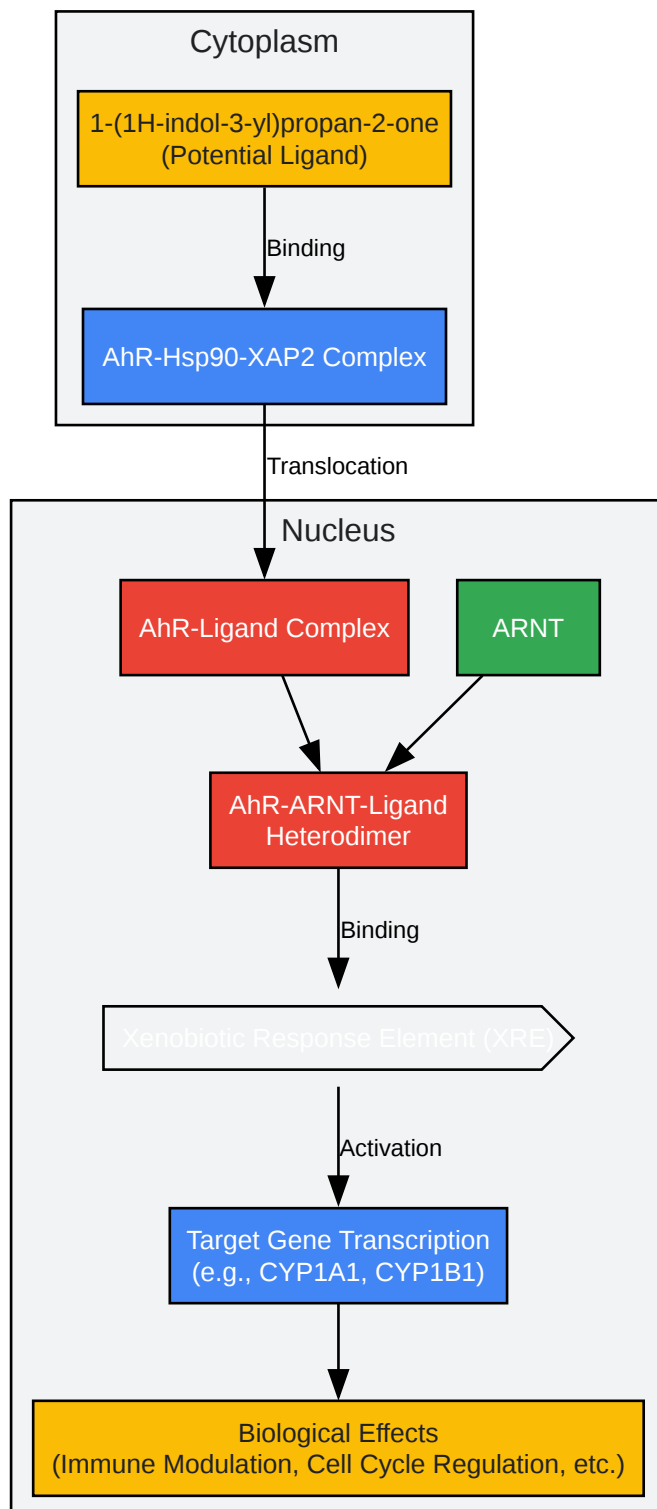
Another potential method is the Fischer indole synthesis, a versatile reaction for creating indoles from a phenylhydrazine and an aldehyde or ketone. For 1-(1H-indol-3-yl)propan-2-one, this would involve the reaction of a suitably substituted hydrazine with a ketone precursor.

A general representation of a synthetic workflow for indole derivatives is provided below.

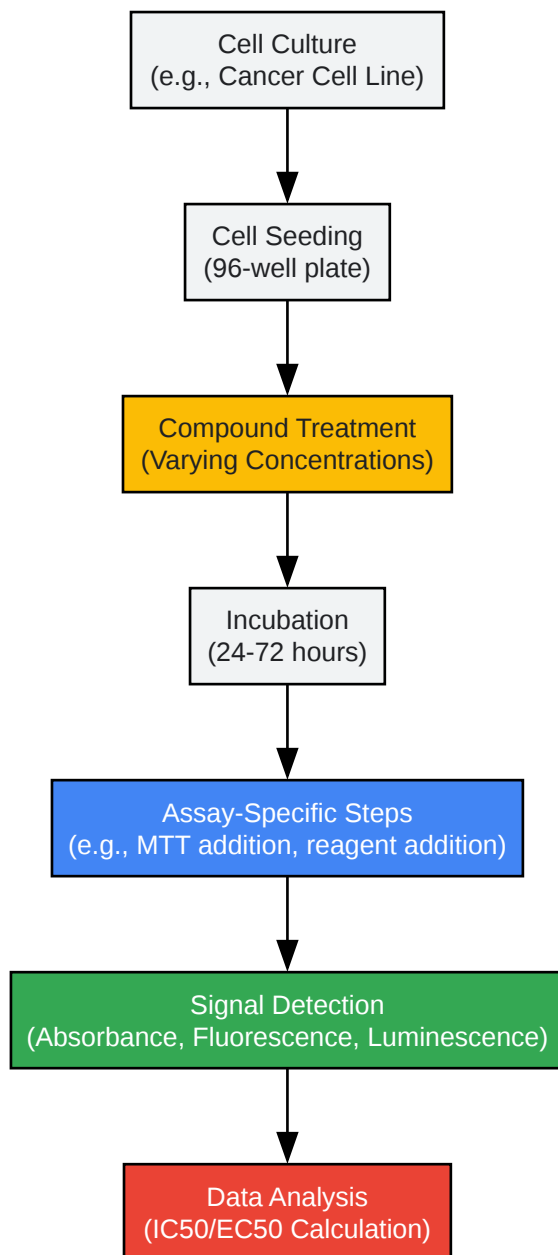
General Synthetic Workflow for Indole Derivatives



Aryl Hydrocarbon Receptor (AhR) Signaling Pathway



General Workflow for a Cell-Based Assay



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References

- 1. Facile Synthesis of (R)-1-(1H-indol-3-yl)propan-2-amines Hydrochloride from Ketones | Scientific.Net [scientific.net]
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